

The Occurrence of N-Acetyllooline in Festuca Species: A Technical Guide

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Compound of Interest

Compound Name: *N-Acetyllooline*

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Abstract

N-acetyllooline is a significant loline alkaloid produced by the symbiotic association between endophytic fungi of the genus *Epichloë* and various cool-season grasses, notably within the *Festuca* genus. These alkaloids are recognized for their potent insecticidal properties and lack of toxicity to mammalian herbivores, making them a subject of considerable interest in agronomy and drug development. This technical guide provides an in-depth overview of the natural occurrence of **N-acetyllooline** in *Festuca* species, presenting quantitative data, detailed experimental protocols for its analysis, and a visualization of its proposed biosynthetic pathway. The information is intended to serve as a comprehensive resource for researchers and professionals working in natural product chemistry, plant science, and drug discovery.

Introduction

The symbiotic relationship between *Festuca* grasses and *Epichloë* endophytes is a fascinating example of mutualism, where the fungus provides the host plant with protection against various biotic and abiotic stresses. A key aspect of this protection is the production of a diverse array of bioactive alkaloids, including the loline group. Loline alkaloids are saturated 1-aminopyrrolizidines characterized by an ether bridge between C2 and C7. Among the various loline derivatives, **N-acetyllooline** (NAL) is frequently found in significant quantities and contributes to the insect-deterrent properties of the host grass.^[1] This guide focuses

specifically on the natural occurrence, quantification, and biosynthesis of **N-acetyllooline** in Festuca species.

Quantitative Occurrence of N-Acetyllooline

The concentration of **N-acetyllooline** in Festuca species can vary considerably depending on the host species and cultivar, the specific endophyte strain, the plant tissue, and developmental stage, as well as environmental conditions. N-formyllooline (NFL) is often the most abundant loline alkaloid, followed by **N-acetyllooline**.^{[2][3][4]}

Table 1: Concentration of N-Acetyllooline and Other Loline Alkaloids in Festuca Species

Festuca Species/Line	Endophyte Strain	Plant Tissue	N-Acetylloine (µg/g DM)	N-Formylloine (µg/g DM)	N-Acetylnorloine (µg/g DM)	N-Methylloine (µg/g DM)	Total Loline s (µg/g DM)	Reference
Festuca arundinacea (Tall Fescue) cv. 'Kentucky 31'	Wild type N. coenophialum	Not Specified	351 (±81)	1043 (±236)	91 (±62)	-	-	[5]
Festuca arundinacea (Tall Fescue)	FaTG-3 (AR501)	Not Specified	68 (±16)	177 (±33)	0	-	-	[5]
Festuca arundinacea (Tall Fescue)	FaTG-3 (AR506)	Not Specified	84 (±23)	265 (±65)	0	-	-	[5]
Festulolium Line U8 E+	Epichloë uncinata	Shoots (-RKN)	100	1260	40	30	1430	[6]
Festulolium Line U8 E+	Epichloë uncinata	Roots (-RKN)	10	10	10	0	30	[6]
Festulolium	Epichloë	Shoots (+RKN)	110	1340	40	30	1520	[6]

Line U8	uncinat							
E+	a							
Festulol	Epichlo							
ium	ë	Roots	20	10	10	0	40	[6]
Line U8	uncinat	(+RKN)						
E+	a							
Festulol	Epichlo							
ium	ë	Shoots	100	1290	40	30	1460	[6]
Line	uncinat	(-RKN)						
U10 E+	a							
Festulol	Epichlo							
ium	ë	Roots (-	10	10	0	0	20	[6]
Line	uncinat	RKN)						
U10 E+	a							
Festulol	Epichlo							
ium	ë	Shoots	110	1330	40	30	1510	[6]
Line	uncinat	(+RKN)						
U10 E+	a							
Festulol	Epichlo							
ium	ë	Roots	10	10	0	0	20	[6]
Line	uncinat	(+RKN)						
U10 E+	a							

DM = Dry Matter; RKN = Root-Knot Nematode (*Meloidogyne incognita*). Values in parentheses represent standard error.

Studies on *Festuca pratensis* (meadow fescue) have shown that loline alkaloid concentrations, including **N-acetylloine**, are generally higher in stems compared to leaves, with stem concentrations reaching up to 4990 µg g⁻¹ total lolines.[7] The seasonal variation is also significant, with stem loline concentrations often peaking in late spring.[7] Furthermore, factors such as nitrogen fertilization do not appear to significantly influence the production of loline alkaloids in infected plants.[8][9]

Experimental Protocols

Accurate quantification of **N-acetylloine** and other loline alkaloids is crucial for research and quality control. Several analytical methods have been developed and refined for this purpose.

Extraction of Loline Alkaloids

A common and effective method for extracting loline alkaloids from plant material involves a liquid-solid extraction.

Protocol based on Yates et al. (1990) and Blankenship et al. (2001), modified by Pažitná et al. (2020):[\[6\]](#)

- Sample Preparation: Freeze-dry and grind the plant material to a fine powder.
- Extraction:
 - Weigh 250 mg of the ground plant material into a 6 ml glass vial.
 - Add 5 ml of extraction solvent (95:5 dichloromethane:ethanol).
 - Add 250 µl of saturated sodium bicarbonate solution.
 - Shake the vial on an orbital shaker at 200 rpm for 1 hour.
- Phase Separation: Centrifuge the vials to separate the organic and aqueous layers.
- Sample Collection: Carefully transfer the organic (lower) layer containing the loline alkaloids to a new vial for analysis.

An alternative and superior shaking extraction method using isopropanol/water has also been reported, noted for its high sensitivity and accuracy.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[10\]](#)

Quantification by Gas Chromatography (GC) and Gas Chromatography-Mass Spectrometry (GC-MS)

GC-based methods have been traditionally used for the analysis of loline alkaloids.

Protocol based on Pažitná et al. (2020):[\[6\]](#)

- Instrument: Gas chromatograph coupled with a mass spectrometer (e.g., Agilent 7890A GC with a 5975C MS).
- Column: A capillary column suitable for alkaloid separation (e.g., HP-5ms, 30 m x 0.25 mm i.d., 0.25 µm film thickness).
- Injection: 1 µl split-less injection.
- Oven Program:
 - Initial temperature: 40°C.
 - Ramp: Increase to 320°C at a rate of 20°C per minute.
 - Hold: Maintain at 320°C for 5 minutes.
- Detection: Mass spectrometry is used for identification and quantification, with characteristic retention times for each loline alkaloid. For example, **N-acetylloine** has a retention time of approximately 8.7 minutes under these conditions.[\[6\]](#)
- Standardization: Quantification is performed using purified loline standards.

Quantification by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

More recently, LC-MS/MS methods have been developed, offering high sensitivity, accuracy, and shorter sample handling times.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[10\]](#)

Protocol based on Fu et al. (2016):[\[10\]](#)

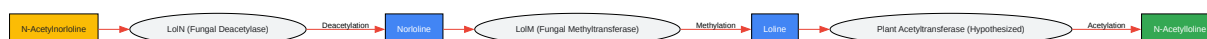
- Instrument: A liquid chromatograph coupled with a tandem mass spectrometer (e.g., Agilent 1290 Infinity LC system with an Agilent 6460 triple quadrupole MS).
- Chromatography: Reversed-phase chromatography is typically used.

- Mobile Phase: A gradient of water and an organic solvent (e.g., acetonitrile), both containing a modifier like formic acid to improve peak shape and ionization.
- Detection: Multiple Reaction Monitoring (MRM) mode is used for selective and sensitive quantification of each loline alkaloid.
- Internal Standards: The use of isotopically labeled internal standards, such as **N-acetylloline-d3** (NAL-d3), is recommended for the most accurate and reliable quantification. [\[10\]](#)

Biosynthesis of N-Acetylloline

The biosynthesis of loline alkaloids is a complex process primarily carried out by the fungal endophyte, but with a fascinating contribution from the host plant for the final diversification steps. The core loline structure is synthesized by the fungus, with N-acetylnorloline (NALN) being the first fully cyclized loline alkaloid intermediate.[\[11\]](#) The subsequent modifications to the 1-amino group lead to the various loline derivatives.

The proposed biosynthetic pathway for **N-acetylloline** involves several enzymatic steps. While the initial steps are catalyzed by fungal enzymes encoded by the LOL gene cluster, the final acetylation of loline to form **N-acetylloline** is hypothesized to be carried out by a plant-derived acetyltransferase.[\[11\]](#)[\[12\]](#) This highlights a collaborative biosynthetic effort between the fungus and its host grass.



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References

- 1. Grass–Endophyte Interactions and Their Associated Alkaloids as a Potential Management Strategy for Plant Parasitic Nematodes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Identification and Quantification of Loline-Type Alkaloids in Endophyte-Infected Grasses by LC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Collection - Identification and Quantification of Loline-Type Alkaloids in Endophyte-Infected Grasses by LC-MS/MS - Journal of Agricultural and Food Chemistry - Figshare [acs.figshare.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. researchgate.net [researchgate.net]
- 6. Festulolium and fungal endophyte associations: host status for Meloidogyne incognita and nematotoxic plant extracts - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. cdnsciencepub.com [cdnsciencepub.com]
- 9. researchgate.net [researchgate.net]
- 10. pubs.acs.org [pubs.acs.org]
- 11. Enzymes from Fungal and Plant Origin Required for Chemical Diversification of Insecticidal Loline Alkaloids in Grass-Epichloë Symbiota | PLOS One [journals.plos.org]
- 12. researchgate.net [researchgate.net]
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